Application Note: Scalable Synthesis of 2-Ethoxy-5-(3-fluorophenyl)aniline

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Compound of Interest

Compound Name:	*2-Ethoxy-5-(3-fluorophenyl)aniline*
Cat. No.:	*B13636456*

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **2-Ethoxy-5-(3-fluorophenyl)aniline**, a critical biaryl aniline scaffold often utilized in the development of kinase inhibitors and PROTAC linkers.

While laboratory-scale synthesis often relies on expensive starting materials (e.g., 5-bromo-2-ethoxyaniline), this guide presents a cost-effective, three-step process starting from the commodity chemical 4-bromophenetole. The route features a regioselective nitration, a Suzuki-Miyaura cross-coupling on the nitro-intermediate to prevent catalyst poisoning, and a final catalytic hydrogenation.

Target Audience: Medicinal Chemists, Process Development Scientists, and CMC Leads.

Retrosynthetic Analysis & Strategy

The synthesis is designed to maximize regioselectivity and minimize the handling of potentially unstable aniline intermediates until the final step.

Strategic Logic:

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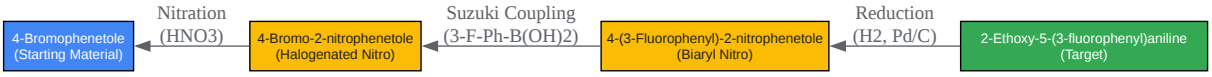
- Core Construction: The 1,2,5-substitution pattern is established early via nitration of 4-bromophenetole. The ethoxy group (

) is a strong ortho/para activator, directing the nitro group to the ortho position (C2), as the para position is blocked by bromine.

- Order of Events: Performing the Suzuki coupling on the nitro intermediate (Step 2) is preferred over the aniline. Nitro groups are electron-withdrawing, activating the C-Br bond for oxidative addition by the Palladium catalyst. Furthermore, free amines can coordinate to Pd, reducing catalyst turnover numbers (TON).

- Safety: The final reduction is performed last to generate the potentially oxidizable aniline just prior to isolation.

Pathway Diagram



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Figure 1: Retrosynthetic disconnection showing the linear 3-step assembly.

Experimental Protocols

Step 1: Regioselective Nitration of 4-Bromophenetole

Objective: Introduce the nitrogen source ortho to the ethoxy group.

- Reagents: 4-Bromophenetole (1.0 equiv), Nitric Acid (70%, 1.2 equiv), Acetic Acid (Solvent), Acetic Anhydride (0.5 equiv, water scavenger).

- Key Risk: Exothermic reaction; control of temperature is critical to prevent dinitration.

Protocol:

- Charge: To a jacketed reactor, add 4-Bromophenetole (100 g, 497 mmol) and Acetic Acid (300 mL). Cool to 0–5 °C.

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- Addition: Prepare a solution of Nitric Acid (70%, 38 mL, 600 mmol) in Acetic Acid (50 mL). Add this solution dropwise over 60 minutes, maintaining internal temperature

  °C.

- Reaction: Allow the mixture to warm to 20 °C and stir for 2 hours. Monitor by HPLC (Target: >98% conversion).

- Quench: Pour the reaction mixture slowly into ice water (1 L) with vigorous stirring. The product will precipitate as a yellow solid.

- Isolation: Filter the solid. Wash with cold water (

  mL) and cold ethanol (

  mL).

- Drying: Vacuum dry at 40 °C.

- Yield: Expected 105–115 g (85–93%).

- Data: Product is 4-bromo-2-nitrophenetole.

Step 2: Suzuki-Miyaura Coupling

Objective: Install the 3-fluorophenyl ring at the C5 position (relative to the future aniline).

- Reagents: 4-Bromo-2-nitrophenetole (1.0 equiv), 3-Fluorophenylboronic acid (1.1 equiv),

  (0.5 mol%),

  (2.0 equiv).

- Solvent System: Toluene : Water (4:1). This biphasic system ensures efficient salt removal during workup.

Protocol:

- Charge: In a reactor inerted with Nitrogen, charge 4-bromo-2-nitrophenetole (100 g, 406 mmol), 3-Fluorophenylboronic acid (62.5 g, 447 mmol), and Toluene (800 mL).

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- Base: Add a solution of

  (112 g, 812 mmol) in Water (200 mL).
- Degas: Sparge the biphasic mixture with Nitrogen for 30 minutes.
- Catalyst: Add

  (1.66 g, 2.0 mmol).
- Heating: Heat to 80–85 °C for 4–6 hours.
- Workup: Cool to RT. Separate phases. Wash the organic layer with Water (

  mL) and Brine (300 mL).
- Scavenging: Treat organic layer with activated carbon or a thiol-based metal scavenger (e.g., SiliaMetS® Thiol) to remove residual Pd. Filter through Celite.
- Concentration: Evaporate solvent to yield the crude biaryl nitro compound.
- Purification: Recrystallize from Ethanol/Heptane if purity

  .
- Yield: Expected 95–100 g (90–94%).

Step 3: Catalytic Hydrogenation

Objective: Reduce the nitro group to the aniline without defluorination.

- Reagents: Biaryl Nitro Intermediate,

  (50% wet, 2 wt% loading), Hydrogen gas.
- Solvent: Ethanol or Methanol.

Protocol:

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- Charge: To a hydrogenation autoclave, add the Nitro intermediate (90 g) and Ethanol (900 mL).
- Catalyst: Add

  (1.8 g dry basis). Note: The C-F bond is generally stable under these standard conditions.
- Hydrogenation: Purge with

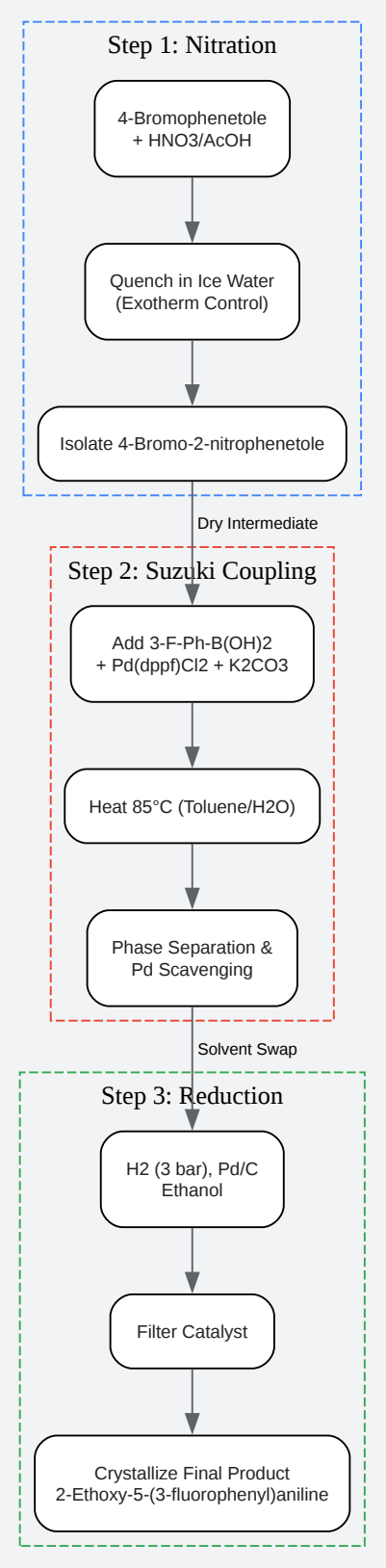
  , then charge

  to 3 bar (45 psi). Stir at RT for 2–4 hours.
- Monitoring: Reaction is complete when

  uptake ceases and HPLC shows absence of nitro starting material.
- Filtration: Filter catalyst over a bed of Celite (Caution: Pyrophoric catalyst). Rinse with Ethanol.
- Isolation: Concentrate the filtrate.
- Final Purification: Recrystallize from Isopropanol/Heptane to obtain off-white crystals.
- Yield: Expected 70–75 g (88–94%).

Process Workflow Diagram

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Figure 2: Process flow for the large-scale manufacturing campaign.

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Analytical Specifications

Compound: **2-Ethoxy-5-(3-fluorophenyl)aniline** Formula:

MW: 231.27 g/mol

Test	Method	Specification
Appearance	Visual	Off-white to pale beige solid
Purity	HPLC (254 nm)	
Identity	1H-NMR (DMSO-d6)	Consistent with structure
Mass Spec	LC-MS (ESI+)	
Residual Pd	ICP-MS	

Representative 1H-NMR (400 MHz, DMSO-d6):

1.35 (t, 3H,

), 4.05 (q, 2H,

), 4.80 (br s, 2H,

), 6.85 (d, 1H, Ar-H ortho to OEt), 6.95 (dd, 1H, Ar-H ortho to

), 7.05 (d, 1H, Ar-H meta to OEt), 7.10–7.45 (m, 4H, Fluorophenyl).

Safety & Handling (E-E-A-T)

- Nitration Risks: The nitration step is highly exothermic. Accumulation of reagents must be avoided. Use a dosing pump for

  and ensure cooling capacity is sufficient.

- Palladium Sensitization: Handle Pd catalysts in a fume hood. Use scavengers (e.g., QuadraSil®) to ensure final drug substance compliance.

- Hydrogenation: Hydrogen gas is flammable/explosive. Ensure autoclave is grounded and leak-tested. Handle dry Pd/C under inert atmosphere to prevent ignition of solvent vapors.

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